

(R)-2-Amino-2-methyl-pentanoic Acid: A Strategic Chiral Building Block

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Compound of Interest

Compound Name: (R)-2-Amino-2-methyl-pentanoic acid

CAS No.: 110916-84-2

Cat. No.: B555764

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Executive Summary

(R)-2-Amino-2-methyl-pentanoic acid (CAS: 110916-84-2) is an

,
-disubstituted amino acid that combines the structural rigidity of
-aminoisobutyric acid (Aib) with the lipophilicity of norvaline. Its quaternary
-carbon center acts as a "conformational lock," forcing peptide backbones into stable helical
structures (specifically
-helices) while rendering the adjacent peptide bonds nearly impervious to enzymatic hydrolysis.
This guide explores its utility as a "stability anchor" in drug discovery, detailing the specific
synthetic routes and coupling protocols required to overcome the steric hindrance inherent to
its structure.

Chemical Profile & Structural Significance[1][2][3][4][5][6]

The "Alpha-Methyl Effect"

The defining feature of this building block is the substitution of the

-hydrogen with a methyl group. In standard amino acids, the

-hydrogen allows for a wide range of Ramachandran angles (

). Replacing it with a methyl group creates severe steric clashes with the carbonyl oxygen of the preceding residue, drastically restricting the allowed conformational space.

- Thorpe-Ingold Effect: The geminal dimethyl-like effect (methyl + propyl) promotes ring closure and helix formation.
- Helix Promotion: Unlike linear peptides which exist as random coils, peptides containing (R)- α -methylnorvaline strongly favor helical conformations (Type I/III α -turns or α -helices).
- Proteolytic Resistance: Proteases (e.g., chymotrypsin, trypsin) require an accessible backbone geometry and often an α -hydrogen to cleave peptide bonds. The quaternary center blocks the enzyme active site, extending the half-life of therapeutic peptides from minutes to hours or days.

Structural Comparison

The diagram below illustrates the steric progression from Alanine to the target molecule.

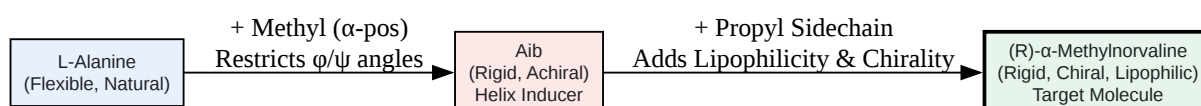


Figure 1: Structural Evolution and Steric Impact

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Figure 1: Evolution from natural Alanine to the conformationally restricted (R)-
-methylnorvaline.

Synthetic Routes & Manufacturing[5][7][8]

The synthesis of (R)-

-methylnorvaline is non-trivial due to the difficulty of creating a quaternary carbon center with high enantiomeric excess (ee). The industry standard relies on Chiral Ni(II) Schiff Base Complexes (Belokon Chemistry), which offers scalability and high stereocontrol.

The Ni(II)-BPB Method (Belokon's Complex)

This method utilizes a chiral auxiliary derived from proline or amino-benzophenone to coordinate a Nickel(II) ion, forming a planar template that directs incoming alkyl groups to a specific face of the molecule.

Protocol Summary:

- **Complex Formation:** Condensation of a chiral auxiliary (e.g., (S)-BPB) with L-Alanine and Ni(II) ions forms the nucleophilic Glycine/Alanine equivalent.
- **Asymmetric Alkylation:** The complex is treated with a base (NaOH/KOH) and Propyl Iodide. The chiral ligand sterically blocks one face, forcing the propyl group to attack from the opposite side.
- **Hydrolysis:** Mild acid hydrolysis (HCl) decomposes the complex, releasing the free amino acid and allowing recovery of the chiral auxiliary.

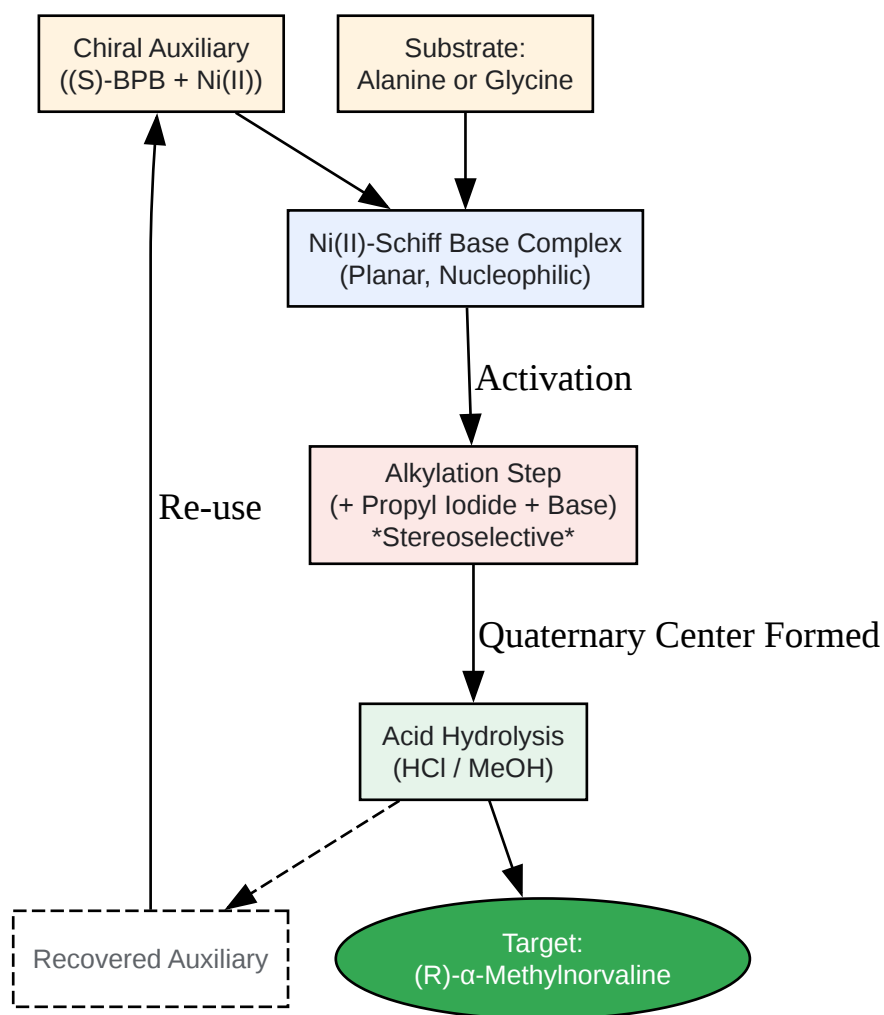


Figure 2: Thermodynamic Control via Ni(II) Schiff Base Synthesis

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Figure 2: The Belokon Ni(II) complex route allows for the recycling of the chiral auxiliary.

Experimental Protocols: Peptide Coupling

Coupling

-disubstituted amino acids is notoriously difficult. The steric bulk of the methyl and propyl groups hinders the approach of the incoming amine. Standard reagents (EDC, HOBT) often result in incomplete coupling or extremely long reaction times.

The "Hard Coupling" Protocol

For incorporating (R)-

-methylnorvaline into a peptide chain, the following hierarchy of reagents is recommended.

Method A: HATU/HOAt (Standard High-Efficiency)

- Reagents: HATU (1.2 eq), HOAt (1.2 eq), DIPEA (2.5 eq).
- Solvent: DMF or NMP (Polar aprotic solvents reduce aggregation).
- Procedure: Pre-activate the amino acid for 2-5 minutes before adding the resin/amine. Allow reaction to proceed for 2–4 hours. Double coupling is often required.[\[1\]](#)

Method B: Acid Fluorides (For Difficult Sequences) When HATU fails, converting the amino acid to an acid fluoride is the "nuclear option." Acid fluorides are highly reactive yet stable enough to isolate.

- Reagent: TFFH (Fluoro-N,N,tetramethylformamidinium hexafluorophosphate) or Cyanuric Fluoride.
- Mechanism: Generates an acyl fluoride (-COF) which is less sterically demanding than the bulky OAt/OBt active esters.
- Protocol:
 - Dissolve (R)-
-Me-Nva (1 eq) and TFFH (1 eq) in DCM.
 - Add DIPEA (2 eq) and stir for 30 mins to generate the acid fluoride in situ.
 - Add the amine component.[\[2\]](#)[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

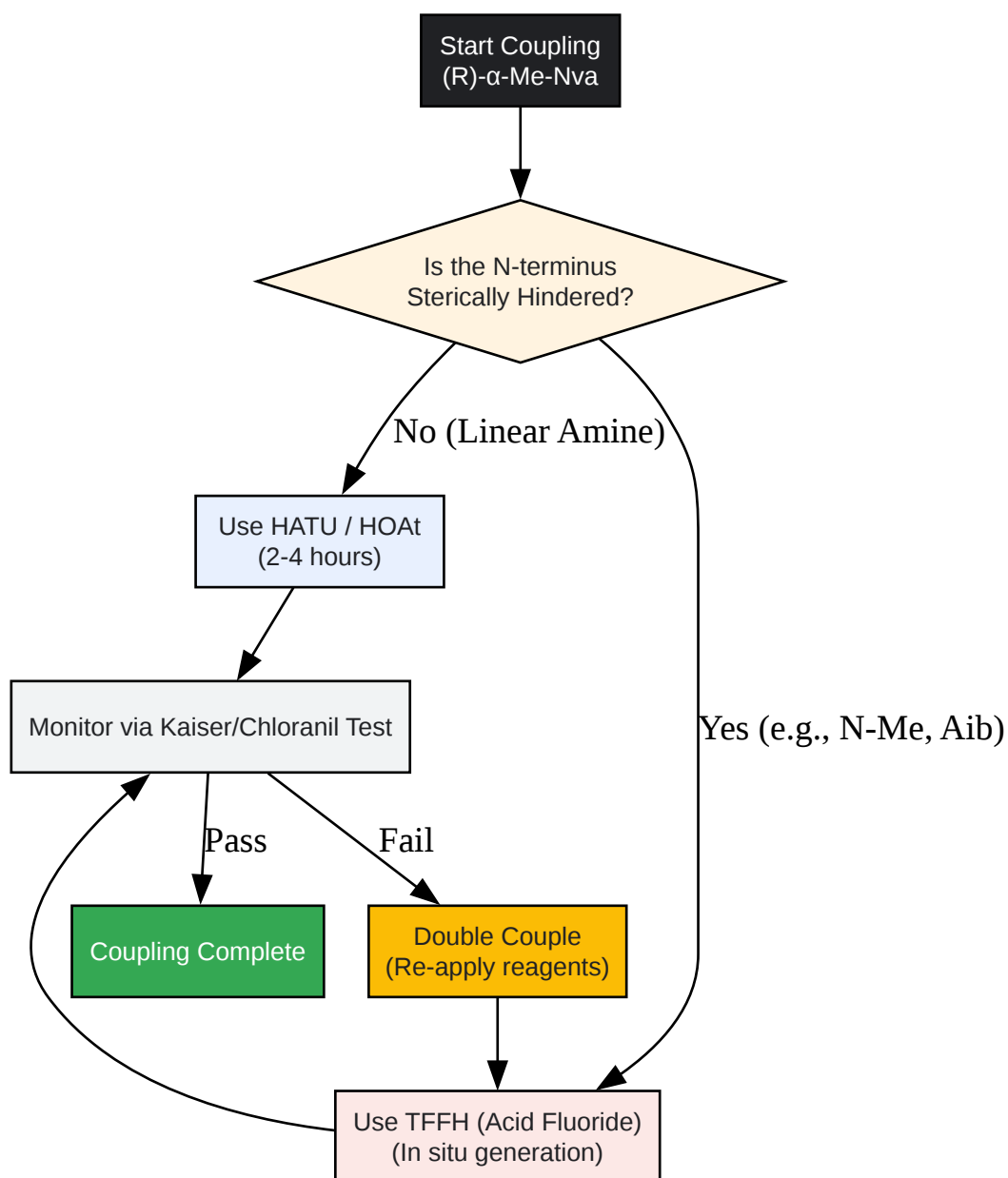


Figure 3: Decision Matrix for Sterically Hindered Couplings

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Figure 3: Selection strategy for coupling reagents based on steric demand.

Applications in Drug Discovery[13] Peptidomimetics & Stability

(R)-

-methylnorvaline is frequently used in SAR (Structure-Activity Relationship) studies to perform a "Methyl Scan." By systematically replacing residues with their

-methyl counterparts, researchers can identify:

- Bioactive Conformation: If the analog retains potency, the bioactive conformation likely resembles a helix or turn.
- Metabolic Hotspots: If the analog shows vastly improved half-life, the replaced site was likely a primary cleavage point for proteases.

Case Study Context: Trofinetide & Aib Analogs

While specific proprietary drugs containing (R)-

-methylnorvaline are often undisclosed during development, its mechanism of action mirrors that of Trofinetide (a Gly-2-MePro-Glu analog). In Trofinetide, the methylation of the proline residue prevents degradation. Similarly, (R)-

-methylnorvaline is used to replace Leucine or Valine residues in peptide hormones (e.g., GLP-1 analogs, antimicrobial peptides) to lock the amphipathic helix required for receptor binding while preventing cleavage by DPP-IV or neutral endopeptidases.

Privileged Structures

The combination of the hydrophobic propyl chain and the rigid quaternary center makes this amino acid a "privileged structure" for targeting G-Protein Coupled Receptors (GPCRs), where the ligand must penetrate a lipid membrane or hydrophobic pocket while maintaining a rigid shape to activate the receptor.

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